Assessing the Biocompatibility of C11-PEG6-Alcohol Modified Materials: A Comparative Guide

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Compound of Interest

Compound Name:	*C11-PEG6-alcohol*
CAS No.:	*92691-26-4*
Cat. No.:	*B13726618*

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The surface modification of biomaterials is a critical factor in determining their success in biomedical applications. A key objective is to enhance biocompatibility, minimizing adverse reactions such as inflammation, thrombosis, and cytotoxicity. **C11-PEG6-alcohol**, a molecule combining a hydrophobic 11-carbon alkyl chain and a hydrophilic hexa(ethylene glycol) (PEG) spacer, is increasingly utilized as a surface modification agent. This guide provides a comparative assessment of the biocompatibility of materials functionalized with **C11-PEG6-alcohol**, supported by experimental data and detailed protocols.

Executive Summary

Materials modified with **C11-PEG6-alcohol** generally exhibit excellent biocompatibility, characterized by low protein adsorption, minimal inflammatory response, and high hemocompatibility. The combination of the C11 alkyl chain, which facilitates the formation of stable self-assembled monolayers (SAMs) on various substrates, and the PEG6 linker, which creates a hydrated barrier, effectively shields the underlying material from biological

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interactions. This guide will delve into the specific performance of these modified materials in key biocompatibility assays and compare them with alternative surface modification strategies.

Comparison of Biocompatibility Performance

The following tables summarize the expected performance of **C11-PEG6-alcohol** modified surfaces compared to common alternatives. It is important to note that specific quantitative values can vary depending on the substrate material, the density of the **C11-PEG6-alcohol** coating, and the specific experimental conditions. The data presented here is a synthesis of findings from studies on long-chain alkyl-PEG modified surfaces and oligo(ethylene glycol)-terminated SAMs, providing a strong indication of the performance of **C11-PEG6-alcohol**.

Table 1: In Vitro Cytotoxicity

Surface Modification	Cell Type	Assay	Cell Viability (%)	Citation
C11-PEG6-Alcohol	Fibroblasts, Endothelial Cells	MTT, Live/Dead	> 95% (estimated)	[1][2]
Unmodified Control (e.g., Gold, Titanium)	Fibroblasts, Endothelial Cells	MTT, Live/Dead	Variable, often lower due to protein fouling	[1]
C18 Alkyl Chain (Hydrophobic)	Fibroblasts, Endothelial Cells	MTT, Live/Dead	Can be lower due to cell adhesion and protein denaturation	[3]
PEG (2000 Da)	Fibroblasts, Endothelial Cells	MTT, Live/Dead	> 95%	[4][5]

Table 2: Hemocompatibility - Hemolysis Assay

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Surface Modification	Blood Source	Incubation Time	Hemolysis (%)	Citation
C11-PEG6-Alcohol	Human, Bovine	1-4 hours	< 2% (estimated)	[6][7]
Unmodified Control (e.g., Glass, PVC)	Human, Bovine	1-4 hours	> 5%	[8]
C18 Alkyl Chain	Human	1 hour	Reduced compared to control, but variable	[3]
PEG (20,000 Da)	Bovine	1 hour	Significantly reduced (< 1%)	[6][9]

Table 3: Inflammatory Response - Macrophage Activation

Surface Modification	Parameter Measured	Result	Citation
C11-PEG6-Alcohol	Cytokine Secretion (e.g., TNF-α, IL-6)	Low to negligible	[10]
Unmodified Control (e.g., Polystyrene)	Cytokine Secretion (e.g., TNF-α, IL-6)	Elevated	[10]
C18 Alkyl Chain	Cytokine Secretion (e.g., TNF-α, IL-6)	Moderate	[3]
High Molecular Weight PEG	Cytokine Secretion (e.g., TNF-α, IL-6)	Low	[5]

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of biocompatibility. Below are standard protocols for the key experiments cited in this guide.

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In Vitro Cytotoxicity Assay (MTT Assay)

This assay assesses the metabolic activity of cells as an indicator of cell viability.

Methodology:

- Material Preparation: Sterilize the **C11-PEG6-alcohol** modified and control material samples and place them in a 24-well cell culture plate.
- Cell Seeding: Seed a relevant cell line (e.g., L929 fibroblasts or HUVEC endothelial cells) onto the material surfaces at a density of 1 x 10^4 cells/well. Culture in appropriate media at 37°C and 5% CO2.
- Incubation: After 24, 48, and 72 hours of incubation, remove the culture medium.
- MTT Addition: Add 500 µL of MTT solution (0.5 mg/mL in serum-free medium) to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the MTT solution and add 500 µL of DMSO or isopropanol to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance of the solution at 570 nm using a microplate reader.
- Calculation: Express cell viability as a percentage relative to the control cells grown on tissue culture plastic.

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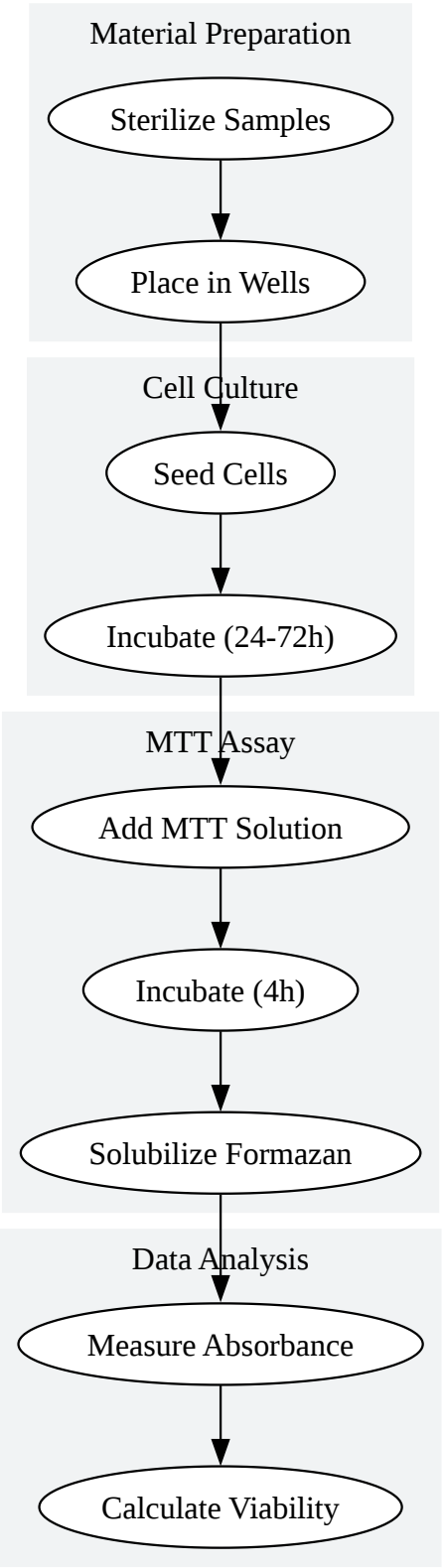

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Caption: Workflow for performing a hemolysis assay to assess hemocompatibility.

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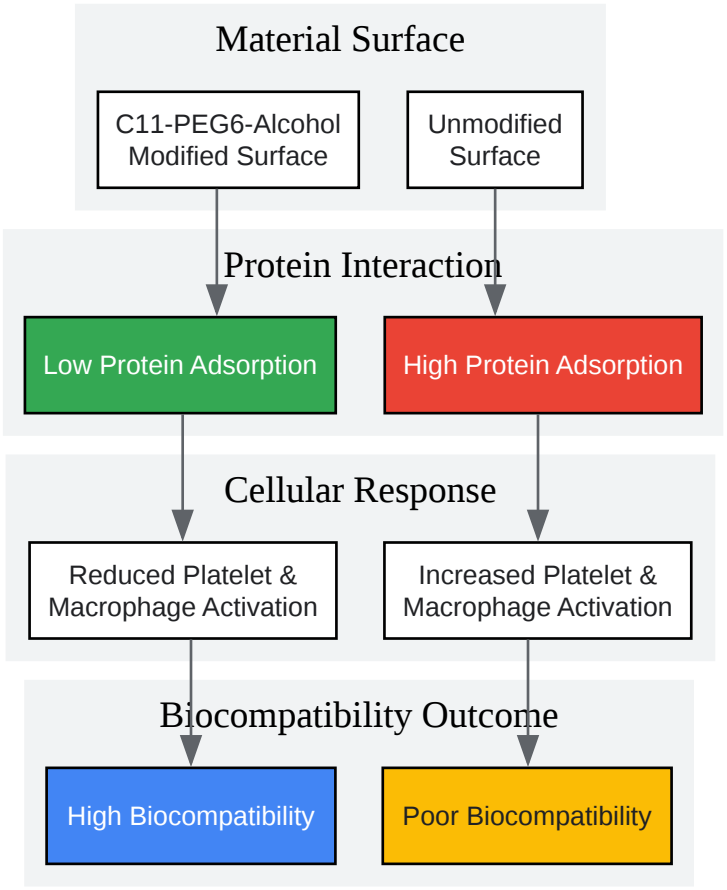
Signaling Pathways and Logical Relationships

The excellent biocompatibility of **C11-PEG6-alcohol** modified materials is rooted in their ability to resist non-specific protein adsorption. This initial event is critical as it dictates subsequent cellular interactions and the activation of inflammatory and coagulation cascades.

Diagram: Protein Adsorption and Biocompatibility Cascade



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Caption: The central role of protein adsorption in determining biocompatibility.

Conclusion

The modification of material surfaces with **C11-PEG6-alcohol** presents a robust strategy for significantly enhancing biocompatibility. The combined properties of the C11 alkyl chain for stable anchoring and the PEG6 linker for repelling protein adsorption lead to minimal

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cytotoxicity, excellent hemocompatibility, and a quiescent inflammatory response. This makes **C11-PEG6-alcohol** an ideal candidate for a wide range of biomedical applications, from implantable devices and drug delivery systems to diagnostic platforms. The provided experimental protocols and comparative data serve as a valuable resource for researchers and developers in the selection and evaluation of biocompatible materials.

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